

# Thermodynamic Properties of Glycine in Aqueous Solutions: A Technical Guide

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## Compound of Interest

Compound Name: Glycine Water

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This technical guide provides a comprehensive overview of the thermodynamic properties of glycine in water, targeting researchers, scientists, and professionals in drug development. The stability and behavior of biomolecules like glycine in aqueous environments are fundamental to understanding biochemical processes, formulating pharmaceuticals, and designing crystallization procedures. This document consolidates key quantitative data, details the experimental methodologies used for their determination, and visualizes critical workflows and relationships.

## Quantitative Thermodynamic Data

The thermodynamic behavior of glycine in water has been investigated across a range of temperatures and concentrations. The following tables summarize key data points from various studies, including solubility, standard state properties, and thermophysical characteristics.

### Table 1: Solubility of $\alpha$ -Glycine in Water at Different Temperatures

The solubility of glycine is a critical parameter for crystallization and formulation processes. It exhibits a positive correlation with temperature.

Temperature (K)	Molality (mol·kg <sup>-1</sup> )	Mole Fraction
273.15	2.25	0.039
283.15	2.62	0.045
293.15	3.03	0.052
298.15	3.324	0.056
303.15	3.63	0.061
313.15	4.25	0.071
323.15	4.95	0.082
333.15	5.73	0.093
343.15	6.58	0.106

(Data compiled from  
thermodynamically consistent  
models and experimental  
results)[\[1\]](#)[\[2\]](#)

## Table 2: Standard Thermodynamic Properties of $\alpha$ -Glycine(cr) and for the Aqueous Solution Process

These values are essential for modeling phase equilibria and understanding the energetics of dissolution. The data provided are for the standard state (298.15 K and 0.1 MPa).

Property	Value	Unit
Crystalline $\alpha$ -Glycine		
Molar Heat Capacity ( $C_{p,m}$ )	$99.23 \pm 0.10$	$\text{J}\cdot\text{K}^{-1}\cdot\text{mol}^{-1}$
Molar Entropy ( $S_m$ )	$103.5 \pm 0.2$	$\text{J}\cdot\text{K}^{-1}\cdot\text{mol}^{-1}$
Aqueous Solution Process		
Change in Gibbs Energy ( $\Delta_{\text{sol}}G$ )	-4.95	$\text{kJ}\cdot\text{mol}^{-1}$
Change in Enthalpy ( $\Delta_{\text{sol}}H$ )	15.69	$\text{kJ}\cdot\text{mol}^{-1}$
Change in Entropy ( $\Delta_{\text{sol}}S$ )	69.2	$\text{J}\cdot\text{K}^{-1}\cdot\text{mol}^{-1}$
Change in Heat Capacity ( $\Delta_{\text{sol}}C_p$ )	54.3	$\text{J}\cdot\text{K}^{-1}\cdot\text{mol}^{-1}$
(Data sourced from critically assessed values and experimental measurements) <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>		

## Table 3: Thermophysical Properties of Aqueous Glycine Solutions at 303 K

Properties such as density, viscosity, and adiabatic compressibility provide insights into solute-solvent interactions. These parameters vary with the concentration of glycine.

Glycine Conc. (mol·kg <sup>-1</sup> )	Density (ρ) (kg·m <sup>-3</sup> )	Adiabatic Compressibilit y (β) (10 <sup>-10</sup> m <sup>2</sup> N <sup>-1</sup> )	Acoustic Impedance (Z) (10 <sup>6</sup> kg·m <sup>-2</sup> s <sup>-1</sup> )	Intermolecular Free Length (Lf) (10 <sup>-10</sup> m)
0.1	1003.4	4.41	1.516	0.592
0.2	1006.9	4.38	1.524	0.589
0.3	1010.3	4.34	1.533	0.586
0.4	1013.8	4.31	1.541	0.584
0.5	1017.2	4.28	1.549	0.582

(Data derived  
from ultrasonic  
velocity, density,  
and viscosity  
measurements)

[\[6\]](#)

## Experimental Protocols

The accurate determination of thermodynamic properties relies on precise experimental techniques. This section details the methodologies for key measurements.

### Solubility Determination (Gravimetric Method)

The gravimetric method is a common and straightforward technique for measuring solubility.

- **Preparation of Saturated Solution:** An excess amount of glycine is added to a known volume of deionized water in a sealed container.
- **Equilibration:** The solution is continuously stirred in a thermostat-controlled water bath at a constant temperature (e.g., 298.15 K ± 0.10 K) for an extended period to ensure equilibrium is reached.[\[7\]](#)
- **Sampling and Filtration:** After allowing the undissolved solute to settle, a known volume of the supernatant is carefully withdrawn using a pipette fitted with a filter to prevent the transfer

of solid particles.

- **Drying and Weighing:** The withdrawn sample is placed in a pre-weighed container and dried in an oven at a suitable temperature until a constant weight is achieved.
- **Calculation:** The solubility is calculated from the mass of the dried glycine residue and the initial volume of the solution.

## Measurement of Thermophysical Properties

These methods are used to probe the molecular interactions within the solution.

- **Density ( $\rho$ ):** The densities of the solutions are determined accurately using a specific gravity bottle (typically 25 ml) and a high-precision electronic balance (accuracy  $\pm 0.1$  mg). Care is taken to avoid the entrapment of air bubbles.[6]
- **Ultrasonic Velocity ( $u$ ):** An ultrasonic interferometer operating at a fixed frequency (e.g., 2 MHz) is used. The wavelength of the ultrasonic waves in the solution is measured, and the velocity is calculated. The temperature is maintained using a circulating water bath.
- **Viscosity ( $\eta$ ):** An Ostwald's viscometer is used to measure the flow time of a known volume of the solution through a capillary. The viscosity is determined by comparing the flow time of the solution to that of a reference liquid (pure water) of known viscosity.

From these primary measurements, other thermodynamic parameters can be calculated[6]:

- **Adiabatic Compressibility ( $\beta$ ):**  $\beta = 1 / (u^2 * \rho)$
- **Intermolecular Free Length ( $L_f$ ):**  $L_f = K * \sqrt{\beta}$  (where K is a temperature-dependent constant)
- **Acoustic Impedance ( $Z$ ):**  $Z = u * \rho$

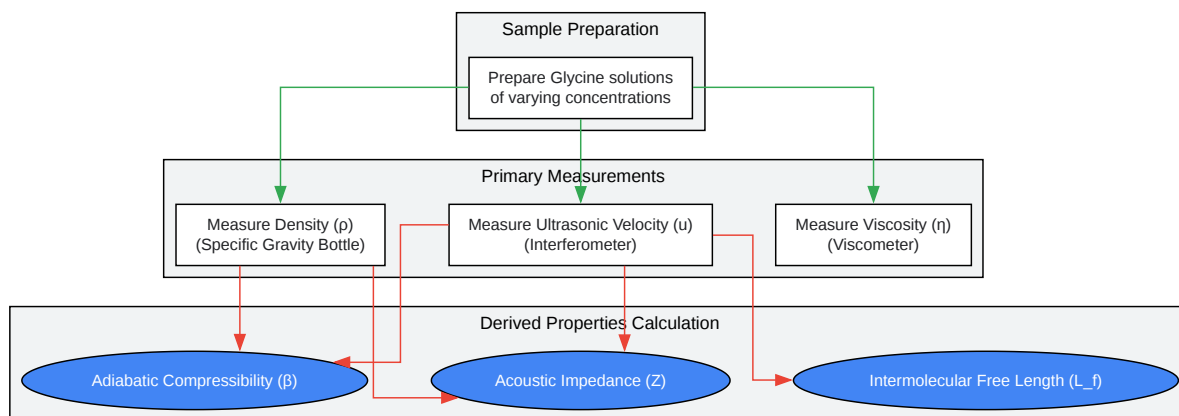
## Calorimetry

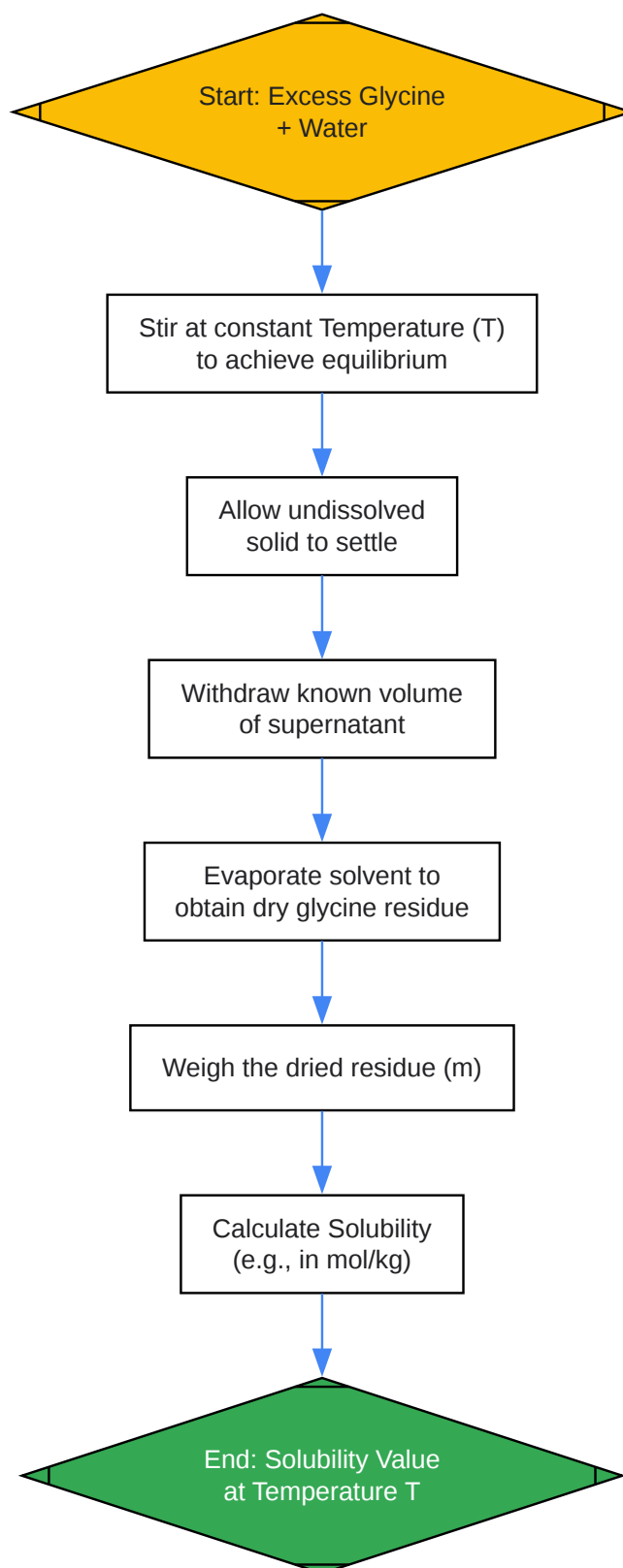
Calorimetric techniques are employed to measure heat changes associated with physical and chemical processes.

- **Heat Capacity ( $C_p$ ):** Adiabatic calorimetry is used to measure the heat capacity of crystalline glycine over a wide range of temperatures.[4] For solutions, a known quantity of heat is supplied to the sample, and the resulting temperature change is measured precisely.
- **Enthalpy of Transfer ( $\Delta_{tr}H$ ):** The enthalpy of transfer of glycine from water to an aqueous solution is determined calorimetrically. This involves measuring the heat of solution or dilution in both the pure solvent and the mixed solvent system.[8]
- **Enthalpy of Fusion ( $\Delta_{fus}H$ ):** For compounds like glycine that decompose near their melting point, Fast Scanning Calorimetry (FSC) is used. By employing very high heating rates (up to  $2 \times 10^4 \text{ K}\cdot\text{s}^{-1}$ ), thermal decomposition can be avoided, allowing for the direct measurement of the enthalpy of fusion.[9]

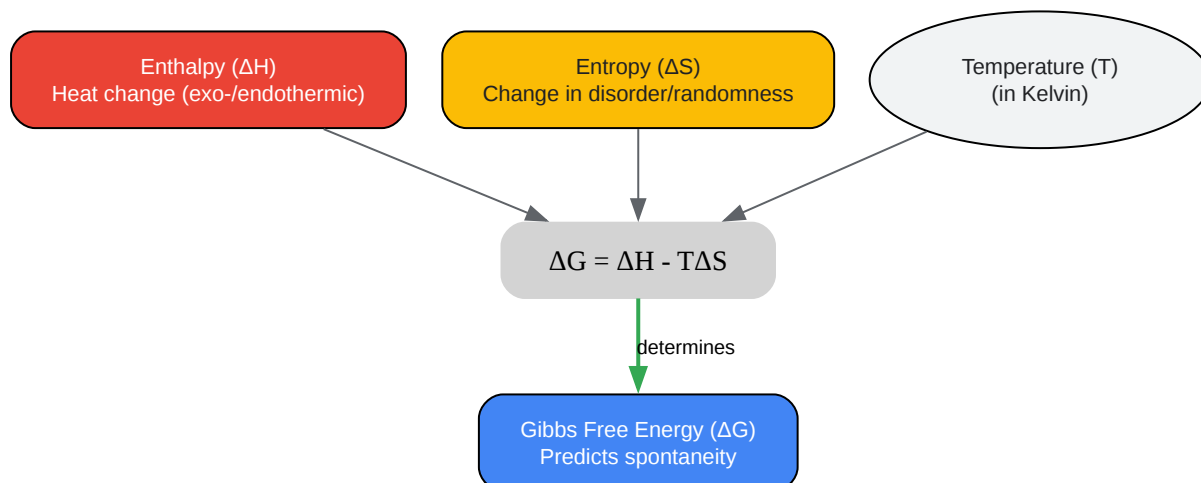
## Visualized Workflows and Relationships

Diagrams created using the DOT language provide clear visual representations of experimental and logical flows.









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## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 2. [elar.urfu.ru](https://elar.urfu.ru) [[elar.urfu.ru](https://elar.urfu.ru)]
- 3. [pubs.aip.org](https://pubs.aip.org) [[pubs.aip.org](https://pubs.aip.org)]
- 4. [pubs.aip.org](https://pubs.aip.org) [[pubs.aip.org](https://pubs.aip.org)]
- 5. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 6. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 7. Glycine Solubility and Thermodynamic Insights for Enhancing Pharmaceutical Formulation Efficiency through Qualitative and Quantitative Analysis of Solvent Systems - ProQuest [[proquest.com](https://proquest.com)]

- 8. Enthalpy and entropy of transfer of amino acids and diglycine from water to aqueous polyol solutions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. New experimental melting properties as access for predicting amino-acid solubility - PMC [pmc.ncbi.nlm.nih.gov]
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